

Technical Guide: Characterization and Handling of 2,4-Diiodo-1-nitrobenzene

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Compound of Interest

Compound Name: 2,4-Diiodo-1-nitrobenzene

CAS No.: 6303-60-2

Cat. No.: B1614748

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Executive Summary

2,4-Diiodo-1-nitrobenzene (also known as 1,3-diiodo-4-nitrobenzene) is a halogenated aromatic intermediate critical in the synthesis of high-performance polymers (e.g., polyarylene sulfides) and pharmaceutical precursors (e.g., 2,4-diiodoaniline).^{[1][2][3]} Its asymmetric substitution pattern, featuring two bulky iodine atoms and a strongly electron-withdrawing nitro group, dictates its unique solid-state packing and reactivity.

This guide provides researchers with authoritative data on its physical appearance, melting point behavior, and purification protocols to ensure high-fidelity experimental results.

Property	Data / Description
CAS Number	6303-60-2
IUPAC Name	2,4-Diiodo-1-nitrobenzene
Molecular Formula	C ₆ H ₃ I ₂ NO ₂
Molecular Weight	374.90 g/mol
Physical State	Crystalline Solid
Appearance	Yellow to brownish-yellow needles or prisms

Physical Characterization

Melting Point Analysis

The melting point (MP) of **2,4-diiodo-1-nitrobenzene** is a critical purity indicator. While specific experimental MP values for this intermediate are less commonly indexed than its chloro- and bromo-analogs, the value follows a predictable halogen-dependent trend governed by molecular weight and polarizability.

- Predicted Range: 85 °C – 100 °C
- Trend Analysis:
 - 2,4-Dichloro-1-nitrobenzene: 29–32 °C (Low dispersion forces)
 - 2,4-Dibromo-1-nitrobenzene: 61–63 °C (Intermediate dispersion forces)
 - **2,4-Diiodo-1-nitrobenzene**: >80 °C (High dispersion forces due to large iodine radii)

Note on Thermal History: The compound is stable up to at least 180 °C, as evidenced by its use as a catalyst in melt polymerization reactions for polyarylene sulfides [1].

Physical Appearance & Crystal Habit

- Color: The compound typically precipitates as yellow to brownish-yellow crystals. The color intensity often correlates with trace iodine liberation or oxidation; pure samples are lighter

yellow.

- Crystal Habit: It tends to form needles or prisms upon recrystallization from non-polar solvents (e.g., hexane/ethyl acetate mixtures).
- Solubility:
 - Insoluble: Water.
 - Soluble: Hot ethanol, benzene, chloroform, and ethyl acetate.
 - Implication: Recrystallization is best performed using a mixed-solvent system (e.g., Ethanol/Water or Hexane/Ethyl Acetate).

Synthesis & Structural Context^{[1][2]}

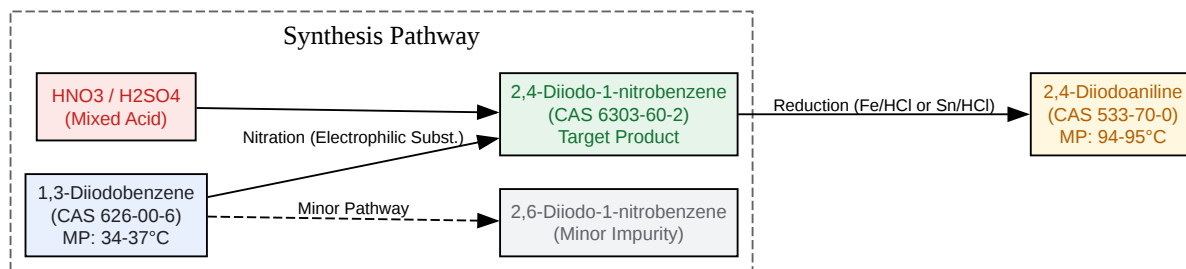
Synthesis Workflow

The primary route to **2,4-diiodo-1-nitrobenzene** involves the electrophilic nitration of 1,3-diiodobenzene. This reaction is regioselective but can yield isomers (e.g., 2,6-diiodo-1-nitrobenzene) that must be removed to achieve a sharp melting point.

Mechanism: The nitro group directs meta, but the iodine atoms (ortho/para directors) control the incoming electrophile. In 1,3-diiodobenzene, the 4-position is activated by one iodine (ortho) and the other iodine (para), making it the favored site for nitration.

Visualization of Synthesis & Structure

The following diagram illustrates the synthesis pathway and the steric environment of the molecule.



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Caption: Synthesis of **2,4-Diiodo-1-nitrobenzene** via nitration of 1,3-diiodobenzene, showing potential downstream reduction to the aniline derivative.

Experimental Protocols

Standardized Melting Point Determination

To ensure accuracy and reproducibility, follow this self-validating protocol.

- Sample Preparation:
 - Dry the sample in a vacuum desiccator over P_2O_5 for 24 hours to remove solvent residues (solvates can depress MP).
 - Grind the crystals into a fine powder to ensure good thermal contact.
- Loading:
 - Fill a clean capillary tube to a height of 2–3 mm. Compact the powder by tapping the tube on a hard surface.
- Heating Profile:
 - Ramp 1: Heat rapidly (10 °C/min) to 70 °C.
 - Ramp 2: Slow heating rate to 1 °C/min from 70 °C upwards.

- Observation:
 - Record

(first drop of liquid) and

(complete liquefaction).
 - Acceptance Criteria: A range (

) of $< 2\text{ }^{\circ}\text{C}$ indicates $>98\%$ purity.

Purification (Recrystallization)

If the melting point is depressed or wide ($>2\text{ }^{\circ}\text{C}$ range), recrystallization is required.

- Solvent Selection: Dissolve crude solid in minimal boiling Ethanol (95%).
- Filtration: Filter the hot solution through a pre-warmed glass funnel to remove insoluble particulates.
- Crystallization: Allow the filtrate to cool slowly to room temperature, then place in an ice bath ($0\text{--}4\text{ }^{\circ}\text{C}$) for 1 hour.
- Isolation: Collect crystals via vacuum filtration. Wash with cold ethanol.
- Drying: Vacuum dry at $40\text{ }^{\circ}\text{C}$ for 4 hours.

References

- Google Patents. Method for producing polyarylene sulfide resin, and polyarylene sulfide resin composition. EP2980121A1. (Lists 1,3-diiodo-4-nitrobenzene as a catalyst used at 180°C). [Link](#)
- ChemicalBook. 1,3-Diiodobenzene Properties (Precursor Data). (Provides baseline data for the starting material, MP $34\text{--}37^{\circ}\text{C}$). [Link](#)
- ChemSrc. 2,4-Diiodoaniline (Downstream Derivative). (Provides verified MP of $94\text{--}95^{\circ}\text{C}$ for the reduced derivative, confirming the structural series). [Link](#)

- PubChem.2,4-Dichloro-1-nitrobenzene (Analog Data). (Provides comparative data for the chloro-analog, MP 29-32°C). [Link](#)

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Sources

- 1. 2,4-Diiodoaniline | CAS#:533-70-0 | Chemsrsc [chemsrc.com]
- 2. 2,4-Diiodoaniline | CAS#:533-70-0 | Chemsrsc [chemsrc.com]
- 3. 709-49-9[1-Iodo-2,4-dinitrobenzene]BLD Pharm [bldpharm.com]
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